

# 2,6-Dichloro-7,9-dihydropurin-8-one chemical structure and properties

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## Compound of Interest

Compound Name: 2,6-Dichloro-7,9-dihydropurin-8-one

Cat. No.: B3196242

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## An In-depth Technical Guide to 2,6-Dichloro-7,9-dihydropurin-8-one

### Notice of Limited Availability of Scientific Data

An exhaustive search of scientific literature and chemical databases for "**2,6-Dichloro-7,9-dihydropurin-8-one**" and its tautomers, including "2,6-dichloro-8-hydroxypurine" and the compound associated with CAS number 34215-01-7, has revealed a significant scarcity of available information. While this compound is indexed, detailed experimental protocols, comprehensive physicochemical properties, and extensive biological activity data are not readily available in the public domain. This lack of information prevents the creation of a complete technical guide as requested.

However, extensive research has been conducted on the closely related precursor, 2,6-Dichloropurine. To provide a valuable resource, this guide will focus on the chemical structure and properties of this well-documented compound.

## Chemical Structure and Properties of 2,6-Dichloropurine

2,6-Dichloropurine is a halogenated purine derivative that serves as a versatile intermediate in the synthesis of various biologically active molecules.

## Chemical Structure

The structure of 2,6-Dichloropurine consists of a purine core with chlorine atoms substituted at the 2 and 6 positions. It exists in tautomeric forms, primarily the 7H and 9H forms.

Molecular Formula:  $C_5H_2Cl_2N_4$ [\[1\]](#)

\*\* IUPAC Name:\*\* 2,6-dichloro-7H-purine[\[1\]](#)

CAS Number: 5451-40-1[\[1\]](#)

## Physicochemical Properties

A summary of the key physicochemical properties of 2,6-Dichloropurine is presented in Table 1.

Property	Value	Reference
Molecular Weight	189.00 g/mol	<a href="#">[1]</a>
Melting Point	180 °C	<a href="#">[2]</a>
XLogP3	1.7	<a href="#">[1]</a>
Hydrogen Bond Donor Count	1	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	3	<a href="#">[1]</a>
Rotatable Bond Count	0	<a href="#">[1]</a>
Exact Mass	187.9656515 Da	<a href="#">[1]</a>
Topological Polar Surface Area	54.5 Å <sup>2</sup>	<a href="#">[1]</a>

Table 1: Physicochemical Properties of 2,6-Dichloropurine

## Synthesis of 2,6-Dichloropurine

Several methods for the synthesis of 2,6-Dichloropurine have been reported. A common approach involves the chlorination of purine precursors.

## Experimental Protocol: Chlorination of 2-amino-6-chloropurine

A process for preparing 2,6-dichloropurine involves the chlorination of 2-amino-6-chloropurine.  
[\[2\]](#)

Materials:

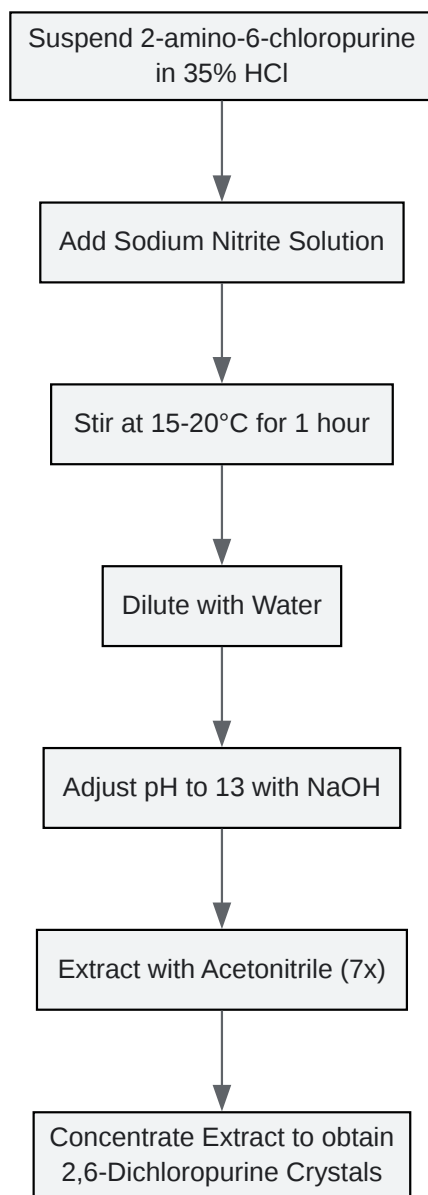
- 2-amino-6-chloropurine
- 35% aqueous hydrochloric acid
- Sodium nitrite
- Water
- ~40% aqueous sodium hydroxide
- Acetonitrile

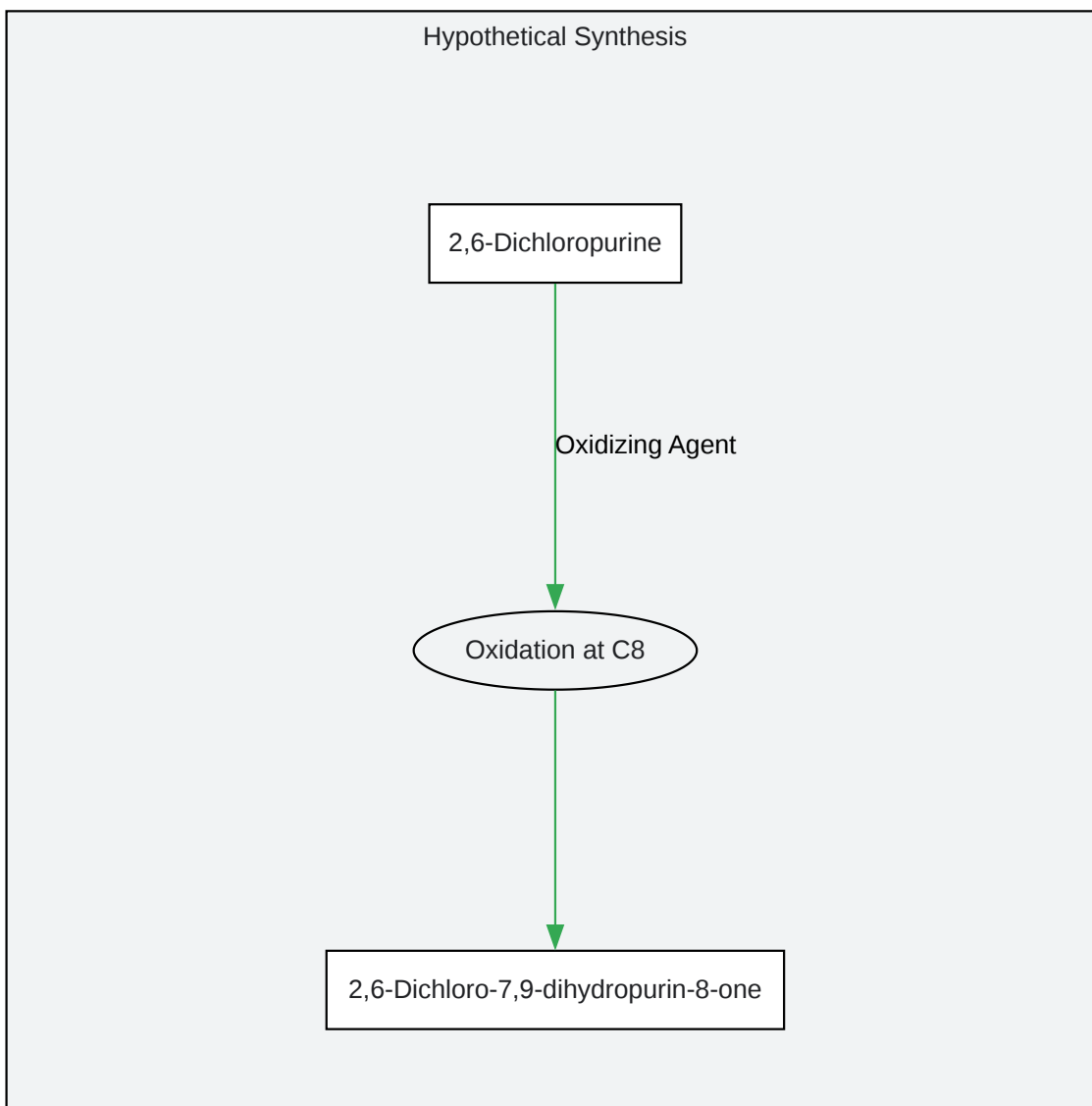
Procedure:

- To 209.4 g of a 35% aqueous hydrochloric acid (2.00 mol), add 33.9 g (0.20 mol) of 2-amino-6-chloropurine.[\[2\]](#)
- Prepare a solution by dissolving 17.9 g (0.26 mol) of sodium nitrite in 30 mL of water.[\[2\]](#)
- Add the sodium nitrite solution to the 2-amino-6-chloropurine mixture in a thin stream.[\[2\]](#)
- Stir the mixture at 15° to 20° C for 1 hour.[\[2\]](#)
- After the reaction is complete, dilute the resulting solution with 300 mL of water.[\[2\]](#)
- Adjust the pH to 13 by adding 229 g of an approximately 40% aqueous sodium hydroxide solution in a thin stream.[\[2\]](#)
- Extract the reaction solution seven times with 400 mL of acetonitrile.[\[2\]](#)

- The formed 2,6-dichloropurine can then be collected as crystals by concentrating the extract.  
[\[2\]](#)

The following diagram illustrates the general workflow for this synthesis.





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## References

- 1. 2,6-Dichloropurine | C<sub>5</sub>H<sub>2</sub>Cl<sub>2</sub>N<sub>4</sub> | CID 5324412 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. US6455696B2 - Process for preparing 2,6-dichloropurine - Google Patents [patents.google.com]
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